

Advanced Quantum Chemical Protocol: N,N-Dimethyl-3-vinylaniline

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Compound of Interest

Compound Name: *N,N-Dimethyl-3-vinylaniline*

CAS No.: 5339-11-7

Cat. No.: B3053371

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Executive Summary & Molecular Context

N,N-Dimethyl-3-vinylaniline (N,N-DM-3-VA), often identified by CAS 5339-11-7, represents a unique class of functionalized aromatic amines. Unlike its para-isomer (4-vinylaniline), where the nitrogen lone pair is in direct conjugation with the vinyl group (push-pull system), the meta-substitution in N,N-DM-3-VA interrupts this direct resonance. This structural nuance significantly alters its electronic properties, polymerization kinetics, and spectroscopic signature.

This guide provides a rigorous, self-validating protocol for characterizing N,N-DM-3-VA using Density Functional Theory (DFT) and Time-Dependent DFT (TD-DFT).

Key Structural Challenges

- **Amine Pyramidalization:** The dimethylamino group is not strictly planar. The barrier to inversion is low but computationally significant.
- **Vinyl Rotamers:** The vinyl group rotates around the

bond, creating distinct conformational minima that must be Boltzmann-weighted.

- Meta-Conjugation: The lack of direct resonance requires dispersion-corrected functionals to accurately model weak intramolecular interactions.

Computational Methodology (The "Why" and "How")

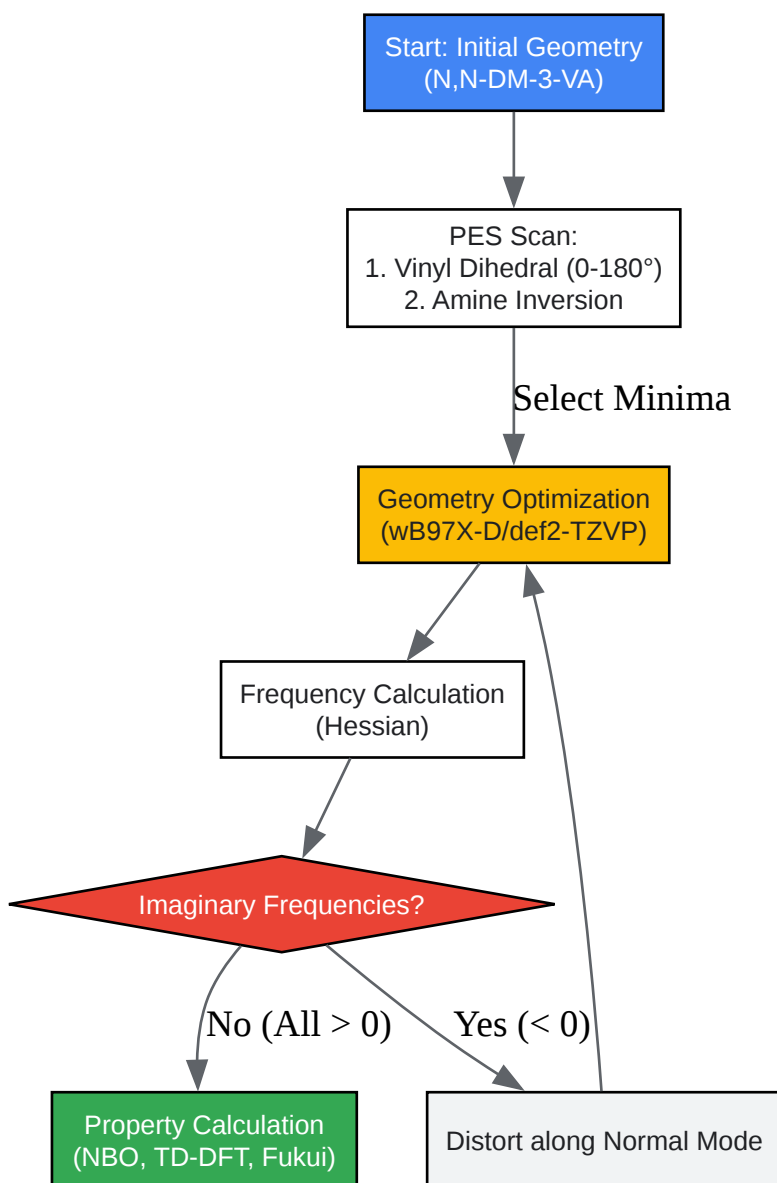
Selection of Level of Theory

Standard functionals like B3LYP often fail to capture the subtle dispersion forces in aromatic rotamers. For N,N-DM-3-VA, we prioritize range-separated hybrid functionals with dispersion corrections.

Parameter	Recommendation	Scientific Rationale
Functional	B97X-D or M06-2X	Captures long-range exchange and dispersion forces critical for accurate barrier heights in vinyl rotation and amine inversion [1].
Basis Set	def2-TZVP	Triple-zeta quality is required to describe the diffuse electron density of the nitrogen lone pair and the π -system of the vinyl group.
Solvation	SMD (Solvation Model based on Density)	Superior to IEFPCM for calculating free energies of solvation (ΔG_{solv}), crucial if modeling solution-phase polymerization [2].
Grid Quality	Ultrafine	Essential to prevent imaginary frequencies associated with the shallow potential energy surface of the methyl rotations.

The Self-Validating Workflow

Trustworthiness in computational chemistry stems from rigorous convergence checks. The following workflow ensures the generated data is an artifact of physics, not numerical noise.



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Figure 1: Self-validating computational workflow for **N,N-Dimethyl-3-vinylaniline**. This loop ensures that the final structure is a true local minimum on the Potential Energy Surface (PES).

Protocol 1: Conformational Analysis & Geometry Optimization

The vinyl group in the meta position can exist in two primary conformations relative to the ring plane: syn (vinyl double bond eclipsing the C2-H) or anti.

Step-by-Step Procedure:

- **Input Generation:** Construct the molecule with the vinyl group at a specific dihedral angle relative to the benzene ring.
- **Relaxed Scan:** Perform a relaxed Potential Energy Surface (PES) scan of the dihedral angle in small increments.
- **Optimization:** Take the lowest energy structures (global minimum) and re-optimize with tight convergence criteria (Opt=Tight).
- **Validation:** Run a frequency calculation. The absence of negative (imaginary) frequencies confirms a ground state.

Expected Outcome: The N,N-dimethylamino group is expected to be slightly pyramidal (sum of angles around N

) , not perfectly planar. The vinyl group will likely prefer a planar orientation with the ring to maximize

-overlap, despite the meta-positioning.

Protocol 2: Electronic Properties & Reactivity Descriptors

For drug development and polymerization applications, understanding where the molecule reacts is critical. We use Fukui Functions to predict reactivity.

Frontier Molecular Orbitals (FMO)

- HOMO Location: Predominantly localized on the nitrogen lone pair and the benzene ring.
- LUMO Location: Delocalized over the benzene ring and the vinyl group.
- Significance: The HOMO-LUMO gap correlates with chemical hardness (). A smaller gap implies higher reactivity.

Calculating Fukui Functions

To predict electrophilic attack (e.g., by a radical initiator or metabolic enzyme), calculate the condensed Fukui indices (

for electrophilic attack,

for nucleophilic attack).

Formula:

(Where

is the electron density of the neutral

and cationic

species).

Execution:

- Calculate the Single Point Energy (SPE) of the optimized neutral molecule.
- Calculate SPE of the cation (charge +1, doublet) and anion (charge -1, doublet) at the neutral geometry.
- Use Multiwfn or NBO analysis to integrate density over atomic basins.

Data Interpretation Table:

Site	Expected Reactivity ()	Implication
Vinyl -Carbon	High	Primary site for radical polymerization initiation.
Ring C4/C6	Moderate	Sites for electrophilic aromatic substitution (metabolic oxidation).
Nitrogen	High	Site for protonation (pKa prediction) or N-oxidation.

Protocol 3: Spectroscopic Profiling

Validating calculations against experimental data is the gold standard.

IR Spectrum Prediction

- Scaling Factors: DFT frequencies are harmonic and systematically overestimate experimental (anharmonic) values. For

B97X-D/def2-TZVP, apply a scaling factor of 0.954 [3].

- Key Diagnostic Peaks:

- :

- :

UV-Vis (TD-DFT)

To predict the absorption maximum (

), use Time-Dependent DFT.

- Method: TD-DFT/

B97X-D/def2-TZVP with SMD solvation (Methanol or Acetonitrile).

- States: Calculate at least 10 excited states (nstates=10).
- Analysis: Look for the HOMO

LUMO transition. In meta-isomers, the Charge Transfer (CT) character is weaker than in para-isomers, leading to a blue-shifted absorption compared to N,N-dimethyl-4-vinylaniline.

References

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